

Essential Safety and Disposal Protocol for TG 100801 Hydrochloride

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Compound of Interest

Compound Name: TG 100801 Hydrochloride

Cat. No.: B1663545

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **TG 100801 Hydrochloride**.

This document provides crucial safety and logistical information for the proper handling and disposal of **TG 100801 Hydrochloride**, a multi-targeted kinase inhibitor prodrug. Adherence to these procedures is vital for maintaining laboratory safety and ensuring regulatory compliance.

I. Understanding TG 100801 Hydrochloride

TG 100801 is a prodrug that is converted in vivo to its active metabolite, TG 100572.^{[1][2]} TG 100572 is a potent inhibitor of several receptor tyrosine kinases (RTKs) and Src kinases, playing a critical role in angiogenesis and vascular permeability.^{[1][3]} Its primary targets include Vascular Endothelial Growth Factor Receptors (VEGFR1, VEGFR2), Fibroblast Growth Factor Receptors (FGFR1, FGFR2), and Platelet-Derived Growth Factor Receptor β (PDGFR β), as well as members of the Src kinase family.^{[3][4][5]}

II. Quantitative Data Summary

The following table summarizes the inhibitory concentrations (IC₅₀) of the active metabolite, TG 100572, against various kinases. This data is essential for understanding the compound's biological activity and potential hazards.

Target Kinase	IC50 (nM)
VEGFR1	2
VEGFR2	7
FGFR1	2
FGFR2	16
PDGFR β	13
Fgr	5
Fyn	0.5
Hck	6
Lck	0.1
Lyn	0.4
Src	1
Yes	0.2

Source: MedChemExpress, Selleck Chemicals.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[5\]](#)

III. Proper Disposal Procedures

While a specific Safety Data Sheet (SDS) for **TG 100801 Hydrochloride** was not publicly available through the conducted searches, the following disposal procedures are based on general best practices for chemical waste management in a laboratory setting. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and the supplier's SDS for specific guidance.

Step-by-Step Disposal Protocol:

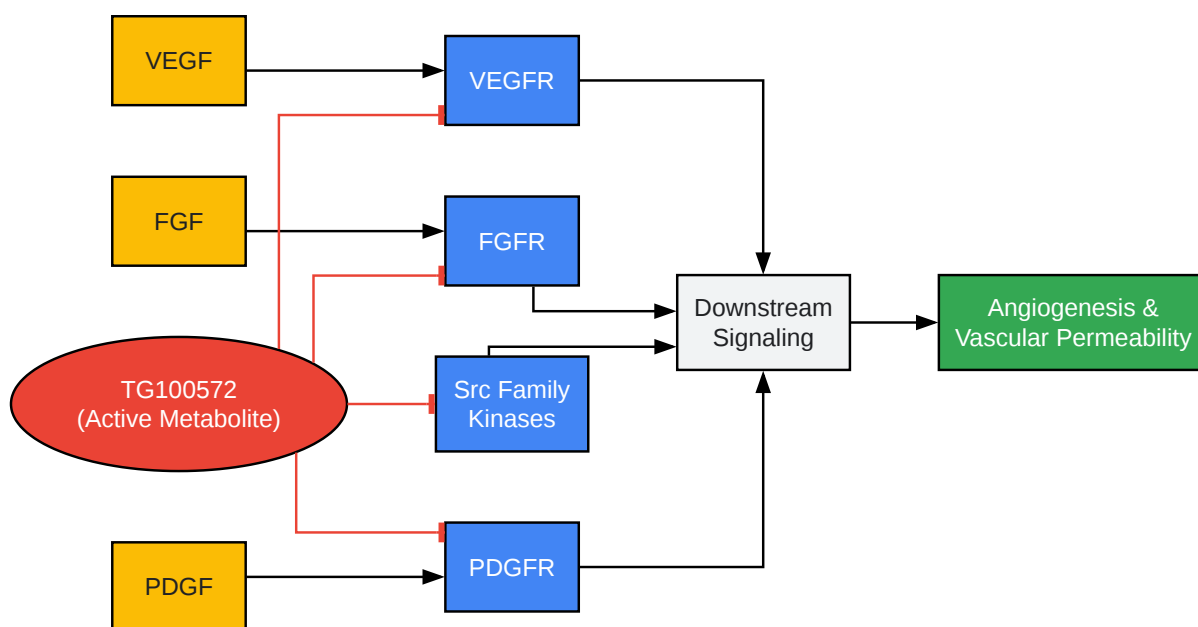
- Waste Identification and Segregation:
 - Treat all materials contaminated with **TG 100801 Hydrochloride** (e.g., unused compound, solutions, contaminated labware, and personal protective equipment) as hazardous

chemical waste.

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Containerization:
 - Use a dedicated, properly labeled, and leak-proof container for all **TG 100801 Hydrochloride** waste.
 - The container should be made of a material compatible with the chemical and any solvents used.
 - Ensure the waste container is clearly labeled with "Hazardous Waste" and the full chemical name: "**TG 100801 Hydrochloride**."
- Storage:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow all institutional guidelines for the storage of chemical waste.
- Disposal Request:
 - When the waste container is full or ready for disposal, contact your institution's EHS department to arrange for pickup and disposal by a licensed hazardous waste contractor.
 - Do not attempt to dispose of **TG 100801 Hydrochloride** down the drain or in regular trash.

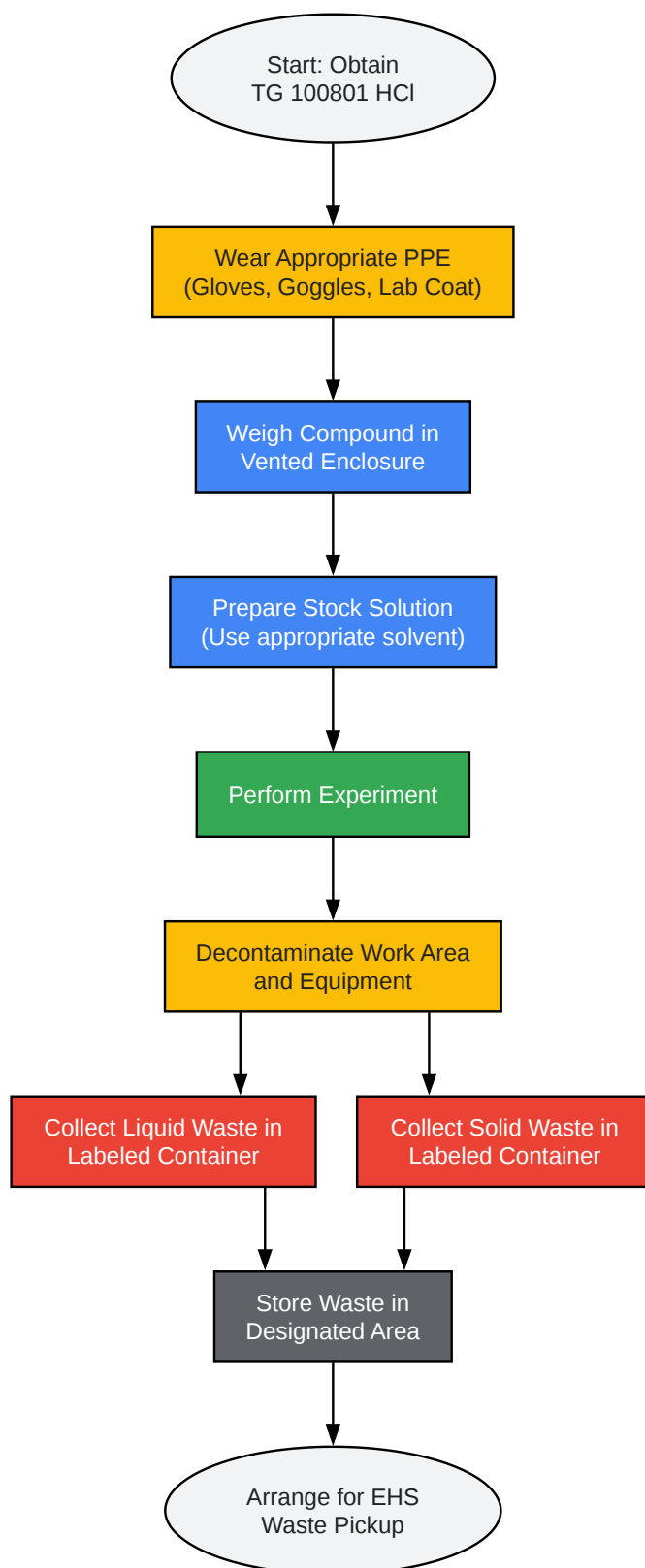
IV. Signaling Pathway and Experimental Workflow

To facilitate a deeper understanding of the compound's mechanism and safe handling, the following diagrams illustrate the relevant signaling pathway and a general experimental workflow.



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Caption: Inhibition of key signaling pathways by TG100572.



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Caption: Safe handling and disposal workflow for TG 100801 HCl.

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